

Technical Characterization Guide: 1-Bromo-7-chlorodibenzo[b,d]furan

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Compound of Interest

Compound Name: 1-Bromo-7-chlorodibenzo[b,d]furan

CAS No.: 2173555-52-5

Cat. No.: B1449796

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Executive Summary & Chemical Identity

1-Bromo-7-chlorodibenzo[b,d]furan is a heterotricyclic organic compound belonging to the polyhalogenated dibenzofuran (PHDF) class. Primarily utilized as a high-purity intermediate in the synthesis of Organic Light-Emitting Diodes (OLEDs) and pharmaceutical scaffolds, its physical appearance serves as a critical first-line indicator of purity and structural integrity.

This guide provides a technical breakdown of its macroscopic and microscopic properties, explaining the causal links between its molecular structure and its observable physical state.

Core Identity Matrix

Parameter	Detail
Systematic Name	1-Bromo-7-chlorodibenzo[b,d]furan
CAS Number	2173555-52-5
Molecular Weight	281.53 g/mol
SMILES	<chem>Clc1ccc2c(c1)oc3c(Br)cccc23</chem>
Primary Application	OLED Emitter Host Materials, Medicinal Chemistry Scaffolds

Physical Appearance Profile

The physical state of **1-Bromo-7-chlorodibenzo[b,d]furan** is dictated by the rigid planarity of the dibenzofuran core and the specific halogen substitution pattern at positions 1 and 7. These substituents influence crystal packing through halogen bonding and

stacking interactions.

Macroscopic Appearance

- Intrinsic State: When chemically pure (>99.5%), the compound appears as a white to off-white crystalline solid.
- Commercial Grade: Frequently observed as a light-yellow powder.^[1]
 - Causality: The yellow coloration often arises from trace impurities, such as oxidation byproducts or residual palladium catalysts from cross-coupling synthesis steps. The extended conjugation of the dibenzofuran system makes it susceptible to bathochromic shifts (color deepening) upon slight contamination.
- Texture: Fine, electrostatic powder. Agglomeration is common due to high lipophilicity.

Solution State Appearance

- Solvent Compatibility: Soluble in chlorinated solvents (Dichloromethane, Chloroform) and aromatic hydrocarbons (Toluene).
- Visual Check: A 10 mg/mL solution in Dichloromethane (DCM) should be optically clear and colorless.
 - Validation Note: Turbidity indicates insoluble inorganic salts. A persistent yellow/brown tint in solution suggests organic impurities (e.g., unconverted biphenyl precursors).

Thermal Properties

- Melting Point (Predicted): ~80–120 °C range (Exact experimental values are batch-dependent).
 - Note: Asymmetrical halogenation (1-Br, 7-Cl) typically lowers the melting point compared to symmetrical analogs due to reduced crystal lattice symmetry.
- Volatility: Low volatility at room temperature; however, sublimation may occur under high vacuum ($>10^{-3}$ Torr) at elevated temperatures.

Analytical Validation & Characterization Logic

To scientifically validate the "appearance," researchers must correlate visual observations with quantitative data. The following workflow ensures the material matches its physical description.

Structural Validation (NMR)

The appearance of the proton signals confirms the substitution pattern that dictates the solid-state packing.

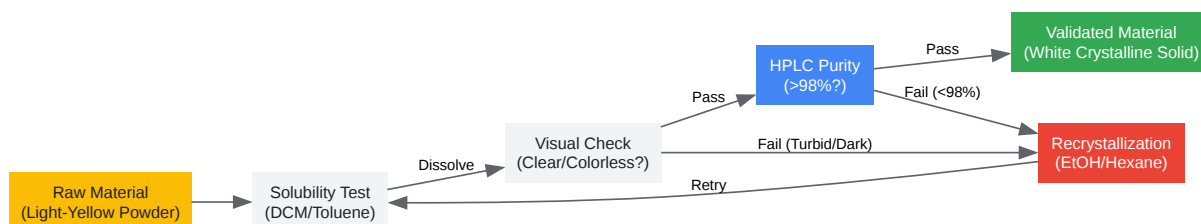
- ^1H NMR (CDCl_3): The spectrum will display 6 aromatic protons.
 - Key Feature: The lack of symmetry between the two benzene rings (one bearing Br, the other Cl) results in a complex splitting pattern, distinct from symmetrical 2,8-dihalodibenzofurans.

Purity Assessment (HPLC)

- Method: Reverse-phase HPLC (C18 column).
- Mobile Phase: Acetonitrile/Water gradient.
- Detection: UV at 254 nm and 280 nm.
- Acceptance Criteria: A single major peak (>98% area).
 - Correlation: If the solid is "bright yellow" but HPLC shows <95% purity, recrystallization is required.

Characterization Workflow Diagram

The following diagram outlines the logical flow for validating the physical material against chemical standards.



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Figure 1: Logical workflow for the physical and analytical validation of **1-Bromo-7-chlorodibenzo[b,d]furan**.

Synthesis Context: Origin of the Physical Form

Understanding the synthesis explains the physical handling requirements. This molecule is typically synthesized via Suzuki-Miyaura coupling followed by intramolecular cyclization.

- Precursors: 2-bromo-4-chlorophenol derivatives.

- Isolation: The crude product is often isolated via precipitation from ethanol or column chromatography.
 - Impact on Appearance:[2][3] Rapid precipitation yields a fine, amorphous powder (often yellow). Slow crystallization from hexane/toluene yields defined needles or plates (white/off-white).
- Impurities: Residual Palladium (Pd) from catalysis is a common cause of darkening (grey/black specks).

Handling, Safety, and Storage[3][7]

As a halogenated aromatic compound, strict safety protocols are required.[4]

- GHS Classification:
 - Warning: Acute Toxicity (Oral) - H302.[5]
 - Irritant: Skin (H315), Eye (H319).[5]
- Storage Protocol:
 - Light Sensitivity: Store in amber vials. Halogenated dibenzofurans can undergo photodehalogenation upon prolonged UV exposure, turning the surface green/brown.
 - Atmosphere: Inert gas (Argon/Nitrogen) is recommended to prevent surface oxidation over long periods.
 - Temperature: Room temperature is generally stable, but 2-8°C is preferred for long-term reference standards.

References

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